

DBCO-NHCO-PEG6-Biotin: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: DBCO-NHCO-PEG6-Biotin

Cat. No.: B12419862

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This guide provides an in-depth overview of the safety, handling, and experimental application of **DBCO-NHCO-PEG6-Biotin**, a key reagent in bioconjugation and the development of Proteolysis Targeting Chimeras (PROTACs). Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of experimental outcomes.

Core Safety and Handling

DBCO-NHCO-PEG6-Biotin is a chemical reagent intended for laboratory research use only. While specific toxicity data is not extensively published, the safety profile can be inferred from structurally related compounds and general principles of chemical handling. The primary hazards are associated with potential irritation and unknown toxicity.

1.1. Hazard Identification and Personal Protective Equipment (PPE)

Based on data from similar DBCO-PEG compounds, the following hazards may be associated with **DBCO-NHCO-PEG6-Biotin**:

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation

It is imperative to use appropriate Personal Protective Equipment (PPE) when handling this compound:

Equipment	Specification	Purpose
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from splashes and aerosols.
Hand Protection	Nitrile or other chemically resistant gloves.	Prevents skin contact with the reagent.
Body Protection	Laboratory coat.	Protects clothing and skin from contamination.
Respiratory Protection	Not generally required for small quantities handled with adequate ventilation. Use a NIOSH-approved respirator if aerosols	

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